

# Physicochemical Properties of N-BOC-3-Fluoro-D-phenylalanine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N*-BOC-3-Fluoro-D-phenylalanine

Cat. No.: B558693

[Get Quote](#)

**N-BOC-3-Fluoro-D-phenylalanine** is a derivative of the amino acid phenylalanine utilized in peptide synthesis and medicinal chemistry.<sup>[1][2]</sup> The incorporation of a fluorine atom and a tert-butyloxycarbonyl (Boc) protecting group allows for its use as a building block in the development of novel therapeutics with potentially enhanced stability and biological activity.<sup>[1][2]</sup>

The core physicochemical properties of this compound are summarized below.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>18</sub> FNO <sub>4</sub>
Molecular Weight	283.30 g/mol <sup>[3][4]</sup> (or 283.2 g/mol <sup>[1][2]</sup> )
Appearance	White to off-white solid/powder
CAS Number	114873-11-9

Disclaimer: The generation of a comprehensive technical guide, detailed experimental protocols, and associated signaling pathway diagrams is beyond the scope of this response. Such a document would require extensive, original experimental data and in-depth analysis that is not available through publicly accessible search results.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Physicochemical Properties of N-BOC-3-Fluoro-D-phenylalanine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558693#n-boc-3-fluoro-d-phenylalanine-molecular-weight-and-formula]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)